

# BHQ-1 NHS: A Technical Guide to its Chemical Structure, Properties, and Applications

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

Black Hole Quencher®-1 (BHQ-1) N-hydroxysuccinimide (NHS) ester is a non-fluorescent chromophore, or "dark quencher," integral to the advancement of fluorescence-based detection methodologies.[1] Its principal application lies in Förster Resonance Energy Transfer (FRET), a mechanism that allows for the sensitive detection of molecular interactions and conformational changes in biomolecules.[2][3] The NHS ester functional group of BHQ-1 facilitates its covalent conjugation to primary amines on biomolecules, such as proteins and amine-modified oligonucleotides, enabling the development of customized FRET probes.[4][5] This guide provides a comprehensive overview of the chemical structure, physicochemical properties, and a detailed protocol for the application of **BHQ-1 NHS** in biomolecular labeling.

## **Chemical Structure and Properties**

BHQ-1 is characterized by a polyaromatic-azo backbone, which is responsible for its broad absorption spectrum and lack of native fluorescence. The N-hydroxysuccinimide ester is a highly reactive functional group that specifically targets primary amines under mild alkaline conditions to form stable amide bonds.

The IUPAC name for **BHQ-1 NHS** is (2,5-dioxopyrrolidin-1-yl) 4-[4-[[2-methoxy-5-methyl-4-[(4-methyl-2-nitrophenyl)diazenyl]phenyl]diazenyl]-N-methylanilino]butanoate.



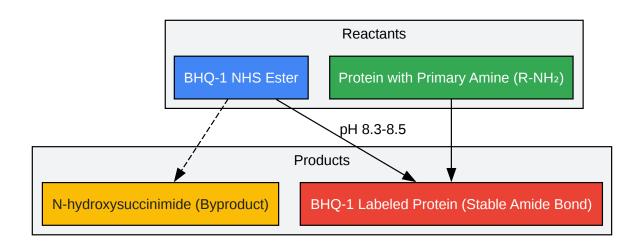
Table 1: Physicochemical Properties of BHQ-1 NHS

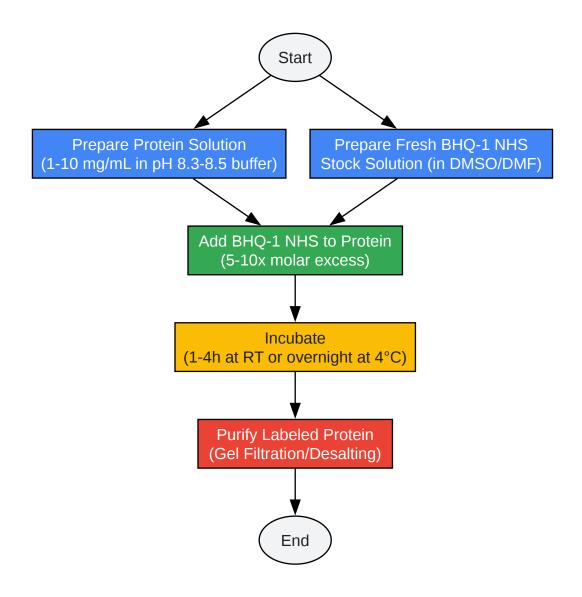
Property	Value	Reference
Molecular Formula	C30H31N7O7	
Molecular Weight	601.61 g/mol	-
Appearance	Dark red solid	-
Absorption Maximum (λmax)	534 nm	-
Extinction Coefficient at λmax	34,000 M <sup>-1</sup> cm <sup>-1</sup>	-
Effective Quenching Range	480 - 580 nm	-

# **Reaction Mechanism with Primary Amines**

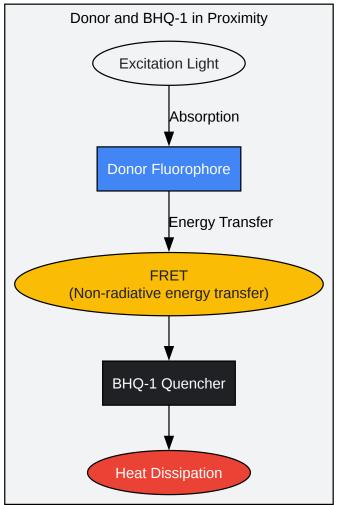
The conjugation of **BHQ-1 NHS** to a biomolecule is achieved through the reaction of the NHS ester with a primary amine. This nucleophilic acyl substitution reaction results in the formation of a stable amide bond and the release of N-hydroxysuccinimide. The reaction is most efficient at a pH between 8.3 and 8.5.

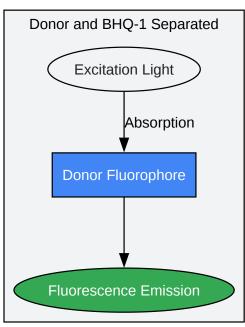












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